

Chemical structure of L-Glutaryl Carnitine-d9 Chloride

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Compound of Interest

Compound Name: *L-Glutaryl Carnitine-d9 Chloride*

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Technical Guide: L-Glutaryl Carnitine-d9 Chloride

Chemical Architecture, Biological Mechanism, and Analytical Application in Metabolic Profiling[1]

Executive Summary

This technical guide details the physicochemical properties, synthesis, and critical application of **L-Glutaryl Carnitine-d9 Chloride** (C5DC-d9).[1] As a stable isotope-labeled internal standard, this compound is the metrological anchor for the quantification of glutarylcarnitine in biological matrices.[2] Its primary utility lies in the screening and diagnosis of Glutaric Acidemia Type I (GA-I), a disorder of lysine, hydroxylysine, and tryptophan metabolism.

This document is structured for researchers and laboratory directors, moving beyond basic definitions to explore the causality of experimental design and the rigorous requirements for mass spectrometric validation.

Part 1: Molecular Architecture & Physicochemical Properties[1]

Chemical Identity

L-Glutaryl Carnitine-d9 Chloride is the chloride salt of the ester formed between L-carnitine and glutaric acid, with nine deuterium atoms incorporated into the trimethylammonium moiety.
[1]

- IUPAC Name: (2R)-3-Carboxy-2-(4-carboxy-1-oxobutoxy)-N,N,N-tris(methyl-d3)-1-propanaminium chloride.[1][3]
- Common Name: Glutaryl carnitine-d9; C5DC-d9.[1]
- Molecular Formula:
[1][4]
- Molecular Weight: ~320.80 g/mol (Salt form); ~285.36 g/mol (Cation).[1]
- Unlabeled Parent CAS: 102636-82-8 (Inner salt).[1]

Structural Components & Isotopic Labeling

The fidelity of this internal standard relies on the stability of the deuterium label. The label is located on the quaternary amine methyl groups, ensuring it is not subject to exchange with solvent protons or metabolic degradation during standard extraction protocols.

Structural Schematic (Logic Flow):



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Figure 1.1: Structural logic of **L-Glutaryl Carnitine-d9 Chloride**. [1] The deuterium labeling (red) provides a +9 Da mass shift relative to endogenous glutarylcarnitine. [1]

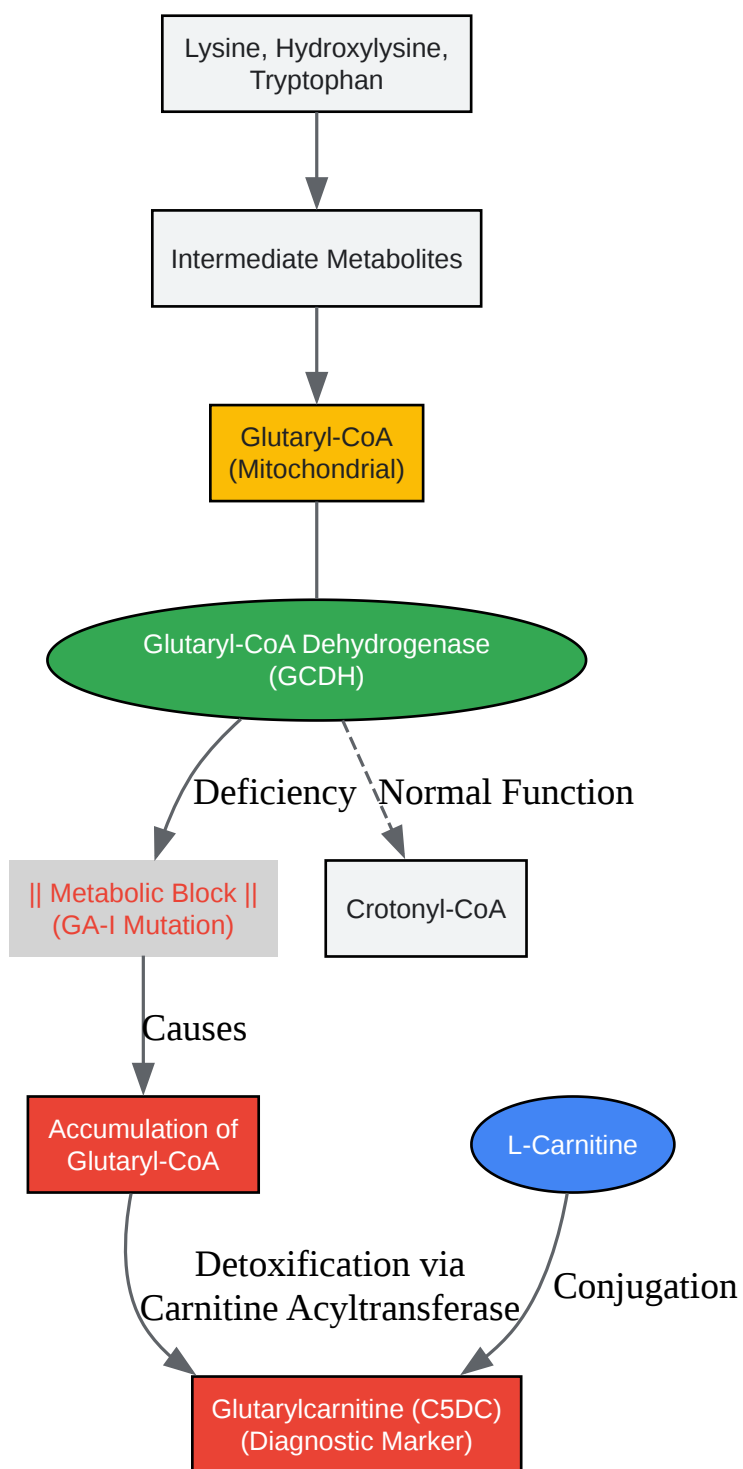
Part 2: Biological Context & Clinical Significance[1]

Glutaric Acidemia Type I (GA-I)

The clinical relevance of L-Glutaryl Carnitine-d9 stems from the pathophysiology of GA-I, an autosomal recessive disorder caused by a deficiency in glutaryl-CoA dehydrogenase (GCDH).
[1]

In a healthy system, GCDH catalyzes the dehydrogenation and decarboxylation of glutaryl-CoA to crotonyl-CoA.[1] When GCDH is defective, glutaryl-CoA accumulates in the mitochondria.[1] To mitigate mitochondrial toxicity and liberate Coenzyme A, the acyl group is transferred to carnitine by carnitine acyltransferase, forming glutarylcarnitine (C5DC), which is exported to the plasma and urine.

Metabolic Pathway Visualization[1]



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Figure 2.1: Pathophysiology of Glutaric Acidemia Type I leading to the formation of the diagnostic marker Glutarylcarnitine.[1]

Part 3: Synthesis & Quality Control

Synthetic Route

The synthesis of high-purity **L-Glutaryl Carnitine-d9 Chloride** typically follows an acylation protocol using stable isotope-labeled carnitine precursors.^[1]

- **Precursor Selection:** The starting material is L-Carnitine-d9 Hydrochloride, synthesized from d9-trimethylamine and epichlorohydrin to ensure stereochemical retention (L-isomer).^[1]
- **Acylation:** The carnitine precursor is reacted with Glutaric Anhydride in an anhydrous solvent (e.g., acetonitrile or pyridine) at elevated temperatures (60°C).^[1]
- **Purification:** The reaction yields a mixture that may contain unreacted carnitine.^[1] Purification is achieved via HPLC or recrystallization to remove free carnitine, which would otherwise suppress ionization in MS applications.^[1]
- **Salt Formation:** The final product is converted to the chloride salt to enhance solubility in polar solvents (methanol/water) used in LC-MS mobile phases.^[1]

Quality Control Parameters

Trustworthiness in data begins with the standard.

QC Parameter	Acceptance Criteria	Method	Rationale
Isotopic Purity	d9	MS/NMR	Prevents contribution to the unlabeled analyte signal (M+0), which would cause false positives.[1]
Chemical Purity		HPLC-UV/ELSD	Impurities (e.g., free glutaric acid) can cause ion suppression.[1]
Stereochemistry	L-Isomer (R-configuration)	Chiral HPLC	Biological systems exclusively use L-carnitine; D-isomers are not metabolically active.[1]
Counterion	Chloride content consistent	Titration	Ensures accurate gravimetric preparation of stock solutions.[1]

Part 4: Analytical Application (LC-MS/MS)

The "Gold Standard" Workflow: Flow Injection Analysis (FIA-MS/MS)

In newborn screening, high-throughput is essential.[1] The following protocol describes the use of L-Glutaryl Carnitine-d9 as an Internal Standard (IS) in a typical FIA-MS/MS workflow.

Methodological Causality:

- Why Methanol Extraction? Precipitates hemoglobin and proteins while solubilizing polar acylcarnitines.[1]

- Why Butylation? (Optional but common) Converting the carboxylic acid to a butyl ester increases the molecular weight and lipophilicity, improving ionization efficiency in positive ESI mode and generating a characteristic fragment (m/z 85).[\[1\]](#)

Step-by-Step Protocol

- Stock Preparation: Dissolve **L-Glutaryl Carnitine-d9 Chloride** in 50:50 Methanol:Water to create a 1 mM master stock.
- Working Internal Standard (IS) Solution: Dilute stock into pure methanol.
- Sample Punch: Punch a 3.2 mm disc from a Dried Blood Spot (DBS) card into a 96-well plate.
- Extraction: Add 100

L of Working IS Solution to the well.

- Incubation: Shake at 45°C for 45 minutes.
- Derivatization (BUTYLATION):
 - Evaporate solvent under[\[1\]](#)
 - Add 50

L 3N HCl in n-Butanol. Incubate at 65°C for 15 minutes.

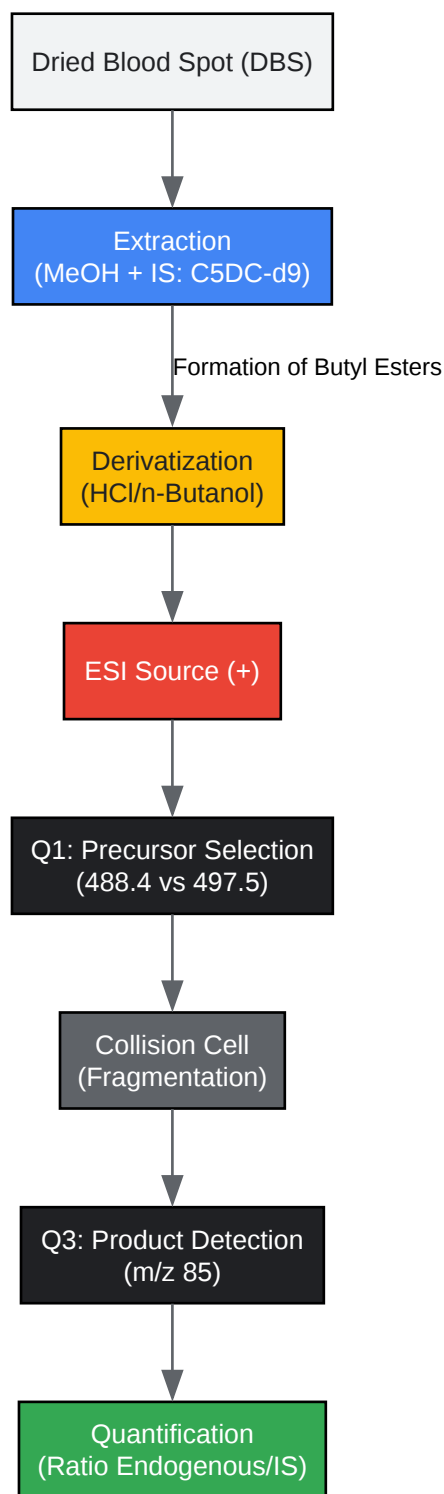
 - Note: This converts Glutarylcarnitine (MW 275) to Glutarylcarnitine-dibutyl ester.[\[1\]](#)
 - Evaporate again.[\[1\]](#)
- Reconstitution: Dissolve in Mobile Phase (80:20 Acetonitrile:Water + 0.05% Formic Acid).
- MS/MS Acquisition: Inject via FIA.[\[1\]](#) Monitor precursor/product transitions.[\[1\]](#)

Mass Spectrometry Transitions (Butylated Method)

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Mass Shift
Endogenous C5DC	m/z 488.4	m/z 85.1	-
IS (C5DC-d9)	m/z 497.5	m/z 85.1	+9.1 Da

Note: The m/z 85 product ion corresponds to the characteristic backbone fragment of butylated acylcarnitines.

Analytical Workflow Diagram



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Figure 4.1: Flow Injection Analysis (FIA-MS/MS) workflow for Glutaryl carnitine quantification.

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